

# An In-depth Technical Guide to the Solubility of Diisopropylamine in Organic Solvents

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## Compound of Interest

Compound Name: Diisopropylamine

Cat. No.: B044863

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## Introduction

**Diisopropylamine** (DIPA) is a secondary amine with the chemical formula  $[(CH_3)_2CH]_2NH$ . It is a colorless liquid with an ammonia-like odor and is a crucial intermediate and reagent in a multitude of chemical syntheses, including the preparation of pharmaceuticals and agrochemicals. A thorough understanding of its solubility in various organic solvents is paramount for its effective use in reaction chemistry, purification processes, and formulation development. This technical guide provides a comprehensive overview of the solubility characteristics of **diisopropylamine**, details a robust experimental protocol for its quantitative determination, and presents a logical workflow for solubility testing.

## Core Principles of Diisopropylamine Solubility

The solubility of **diisopropylamine** is governed by its molecular structure, which features a polar secondary amine group capable of hydrogen bonding and two nonpolar isopropyl groups. This amphiphilic nature dictates its solubility behavior in different solvents.

- Polar Solvents:** The lone pair of electrons on the nitrogen atom and the N-H bond allow **diisopropylamine** to act as a hydrogen bond acceptor and donor, respectively. This facilitates strong intermolecular interactions with polar protic solvents like alcohols and water, as well as with polar aprotic solvents.

- **Nonpolar Solvents:** The two isopropyl groups contribute to the nonpolar character of the molecule, allowing for van der Waals interactions with nonpolar solvents.

Generally, **diisopropylamine** is considered to be highly soluble or miscible with a wide range of common organic solvents.

## Quantitative and Qualitative Solubility Data

Precise quantitative solubility data for **diisopropylamine** across a broad spectrum of organic solvents at various temperatures is not extensively documented in publicly available literature. Most sources describe its solubility in qualitative terms. The available information is summarized in the table below.

Solvent	Chemical Formula	Type	Solubility	Temperature (°C)	Source(s)
Water	H <sub>2</sub> O	Polar Protic	100 g/L	20	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	Polar Protic	Soluble / Very Soluble	Not Specified	<a href="#">[1]</a> <a href="#">[4]</a>
Alcohol (general)	R-OH	Polar Protic	Soluble	Not Specified	<a href="#">[1]</a> <a href="#">[2]</a>
Acetone	C <sub>3</sub> H <sub>6</sub> O	Polar Aprotic	Very Soluble	Not Specified	<a href="#">[4]</a>
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	Polar Aprotic	Soluble / Very Soluble	Not Specified	<a href="#">[1]</a> <a href="#">[4]</a>
Benzene	C <sub>6</sub> H <sub>6</sub>	Nonpolar	Very Soluble	Not Specified	<a href="#">[4]</a>
Most Organic Solvents	-	-	Miscible	Not Specified	<a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocols for Solubility Determination

For applications requiring precise solubility values, direct experimental determination is necessary. The following is a detailed protocol for the gravimetric determination of **diisopropylamine** solubility in an organic solvent. This method is reliable and can be adapted for various solvents and temperatures.

Objective: To quantitatively determine the solubility of **diisopropylamine** in a specific organic solvent at a defined temperature.

Materials and Equipment:

- **Diisopropylamine** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled water bath or shaker
- Analytical balance (readable to  $\pm 0.0001$  g)
- Glass vials or flasks with airtight seals
- Volumetric flasks and pipettes
- Syringe filters (compatible with the solvent)
- Drying oven or rotary evaporator
- Fume hood

Procedure:

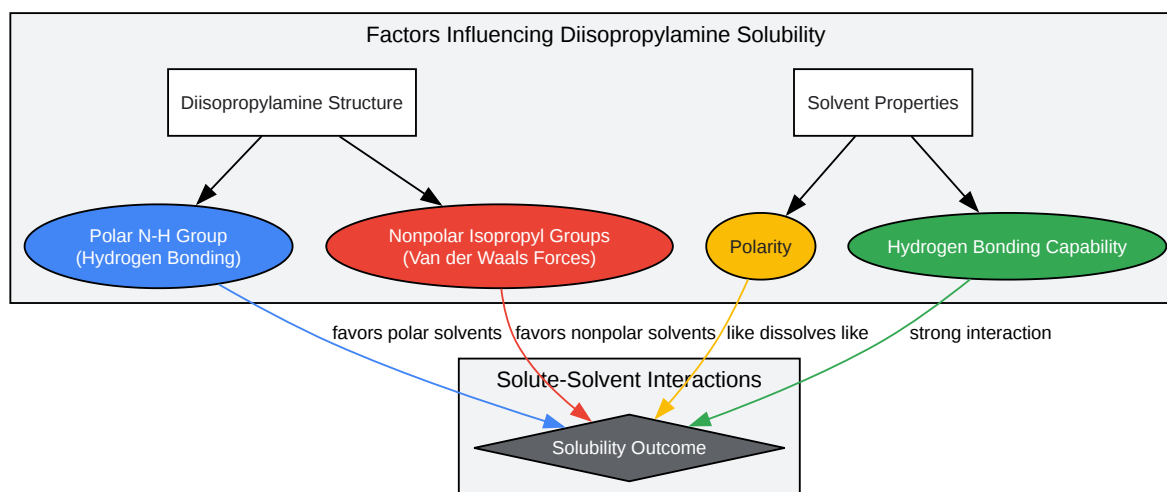
- Preparation of a Saturated Solution:
  - Add an excess amount of **diisopropylamine** to a known volume of the organic solvent in a sealed glass vial or flask. The presence of undissolved **diisopropylamine** is essential to ensure saturation.
  - Place the sealed container in a thermostatic water bath or shaker set to the desired temperature.
  - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The time required may vary depending on the solvent and temperature.
- Sample Withdrawal and Filtration:

- Once equilibrium is established, allow the mixture to stand undisturbed at the set temperature for a period to allow the undissolved **diisopropylamine** to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to maintain the experimental temperature.
- Immediately filter the withdrawn sample through a syringe filter that is compatible with the solvent to remove any microscopic undissolved droplets or particles.
- Gravimetric Analysis:
  - Dispense a precisely known volume of the filtered, saturated solution into a pre-weighed, dry container (e.g., a beaker or evaporating dish).
  - Determine the mass of the solution using an analytical balance.
  - Carefully evaporate the solvent under controlled conditions. This can be done in a fume hood with a gentle stream of nitrogen or using a rotary evaporator. The evaporation temperature should be kept well below the boiling point of **diisopropylamine** (84°C) to prevent its loss.
  - Once the solvent is completely removed, weigh the container with the **diisopropylamine** residue.
  - Repeat the weighing until a constant mass is obtained, ensuring all the solvent has evaporated.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **diisopropylamine** by subtracting the mass of the empty container from the final constant mass.
  - The solubility can be expressed in various units:
    - g/100 mL: (mass of dissolved **diisopropylamine** / volume of the saturated solution withdrawn) \* 100

- g/100 g of solvent:  $\left[ \frac{\text{mass of dissolved diisopropylamine}}{\text{mass of the saturated solution} - \text{mass of dissolved diisopropylamine}} \right] \times 100$

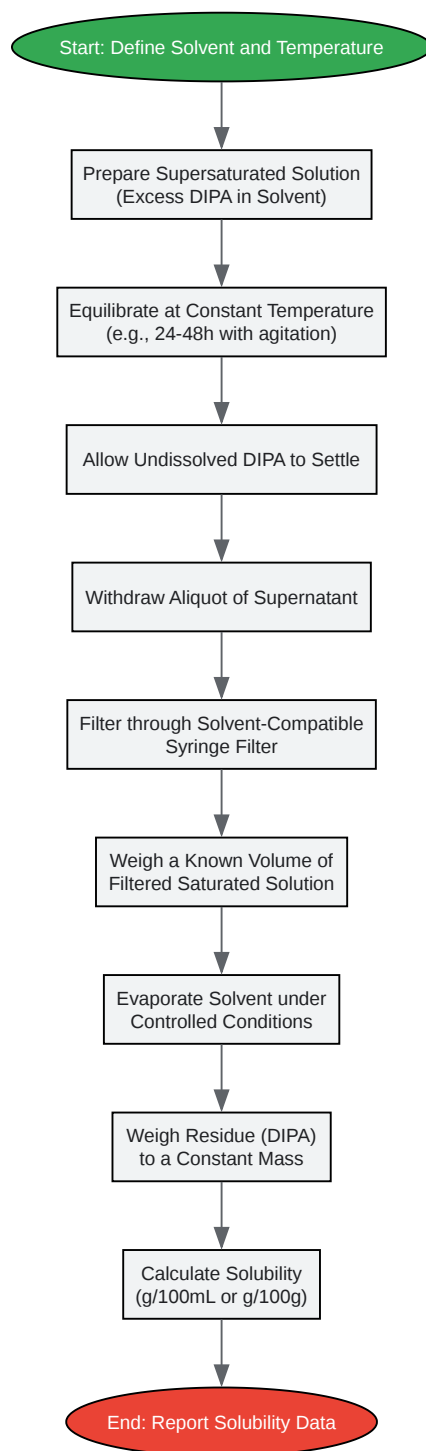
## Mandatory Visualizations

The following diagrams illustrate the key logical and experimental workflows related to the solubility of **diisopropylamine**.



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Caption: Factors influencing **diisopropylamine** solubility.



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Caption: Experimental workflow for solubility determination.

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